

Proper Disposal of Tempo-d18: A Procedural Guide

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Compound of Interest

Compound Name: *Tempo-d18*

Cat. No.: *B12391665*

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This guide provides essential safety and logistical information for the proper disposal of **Tempo-d18**, a stable radical compound used in research and development. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Essential Safety and Handling Precautions

Before beginning any disposal procedure, ensure all appropriate personal protective equipment (PPE) is in use. **Tempo-d18** is a hazardous chemical that requires careful handling.

Required Personal Protective Equipment (PPE):

- **Gloves:** Wear nitrile rubber gloves.[\[1\]](#)
- **Eye Protection:** Use chemical splash goggles conforming to EN166 or an equivalent standard.[\[1\]](#)
- **Protective Clothing:** A standard lab coat or coveralls is required.[\[1\]](#) For significant exposure risks, a Category 3 Type 6 suit should be considered.[\[1\]](#)
- **Respiratory Protection:** All handling of solid **Tempo-d18** or its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[\[2\]](#)

Handling Guidelines:

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)

- Do not breathe dust or vapors.[2]
- Keep away from heat, sparks, open flames, and other ignition sources.[2]
- Tempo is incompatible with strong acids and strong oxidizing agents.[2][4]
- Wash hands thoroughly after handling the material.[5]

Chemical and Physical Properties

A summary of key quantitative data for TEMPO (the non-deuterated analogue, which has nearly identical physical properties to **Tempo-d18** for disposal purposes) is provided below.

Property	Value
Molecular Formula	C ₉ H ₁₈ NO
Molecular Weight	156.25 g/mol [6]
Appearance	Dark red or orange-red crystalline solid[6][7]
Melting Point	36 - 40 °C / 96.8 - 104 °F[2]
Boiling Point	193 °C[4][8]
Flash Point	67 °C / 152.6 °F (closed cup)[2][7]
Density	~1 g/cm ³ [4][8]
Vapor Pressure	0.4 hPa at 20 °C[7][8]
Water Solubility	9.7 - 11.6 g/L at 20 °C[7][8]
pH	8.3 (9 g/L aqueous solution at 20 °C)[7][8]

Step-by-Step Disposal Protocol

The disposal of **Tempo-d18** must be managed through your institution's hazardous waste program. Never dispose of this chemical down the drain or in regular trash.

Methodology:

- Waste Characterization:
 - Identify the waste stream. Is it unused solid **Tempo-d18**, a solution of **Tempo-d18** in a solvent, or a contaminated mixture from a reaction?
 - Note all components and their approximate concentrations. This information is required for the hazardous waste label.
- Waste Segregation:
 - Designate a specific, compatible container for **Tempo-d18** waste.
 - Do not mix **Tempo-d18** waste with incompatible materials such as strong acids or strong oxidizers.[\[2\]](#)
 - Keep this waste stream separate from other chemical wastes unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Container Selection and Labeling:
 - Choose a chemically resistant container (e.g., glass or polyethylene) with a secure, tight-fitting lid.
 - The container must be in good condition, free of leaks or contamination on the outside.
 - Affix a completed hazardous waste label to the container before adding any waste. The label must include:
 - The words "Hazardous Waste"
 - Full chemical name(s): "**Tempo-d18** Waste" and list any solvents or other chemicals present.
 - Associated hazards (e.g., Corrosive, Oxidizer, Toxic to Aquatic Life).[\[2\]](#)[\[5\]](#)
 - The accumulation start date (the date the first drop of waste is added).
- Waste Transfer and Collection:

- Perform all waste transfers inside a chemical fume hood.
- For solid waste, carefully scoop or pour the material into the designated waste container to minimize dust generation.
- For liquid waste, use a funnel to pour the solution into the container, avoiding splashes.
- Keep the waste container securely closed at all times, except when adding waste.
- Storage Pending Disposal:
 - Store the sealed and labeled waste container in a designated satellite accumulation area within or near the laboratory.
 - The storage area should be secure, well-ventilated, and away from heat sources or incompatible chemicals.
- Arranging for Final Disposal:
 - Once the container is full or the accumulation time limit is reached (per institutional and local regulations), contact your institution's EHS or equivalent department to arrange for pickup.
 - Follow all institutional procedures for waste pickup requests. Do not attempt to transport the waste off-site yourself.
- Decontamination of Empty Containers:
 - An empty container that held **Tempo-d18** must still be treated as hazardous waste.
 - To decontaminate the container for reuse or disposal as non-hazardous waste, rinse it three times with a suitable solvent (e.g., ethanol or acetone).
 - Collect all rinsate from the decontamination process and manage it as **Tempo-d18** hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the logical steps and decision points in the **Tempo-d18** disposal process.



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Caption: Workflow for the safe handling and disposal of **Tempo-d18** waste.

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